

SURFONIC JL-80X: A Comprehensive Technical Profile

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Compound of Interest

Compound Name: SURFONIC JL 80X

Cat. No.: B1166411

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For Researchers, Scientists, and Drug Development Professionals

SURFONIC JL-80X is a nonionic surfactant recognized for its utility in a wide range of applications, including industrial cleaning, metalworking fluids, and as a component in textile and paper manufacturing.[1][2][3] This technical guide provides an in-depth analysis of its molecular characteristics, physicochemical properties, and the methodologies used for their determination, tailored for a scientific audience.

Molecular Composition and Weight

SURFONIC JL-80X is an alkoxylated linear alcohol.[2] Its synthesis involves the alkoxylation of a C10-C12 linear alcohol with both ethylene oxide (EO) and propylene oxide (PO) units.[1][4] This process results in a polydisperse mixture of molecules with varying lengths of the alkyl chain and the degree of alkoxylation, meaning it does not have a single, definite molecular weight but rather an average molecular weight.[4]

One source provides a molecular formula of C₁₆H₃₁NOS, which may represent a simplified or exemplary structure, potentially including sulfur-based stabilizers.[1] However, the polymeric nature of the surfactant is a more accurate representation.

A key parameter for characterizing such surfactants is the hydroxyl number, which for SURFONIC JL-80X is theoretically 97 mg KOH/g.[1][2] The hydroxyl number can be used to estimate the average molecular weight (MW) using the following formula for a molecule with one hydroxyl group:

$$\text{MW} = (56.1 \times 1000) / \text{Hydroxyl Number}$$

Given a hydroxyl number of 97, the estimated average molecular weight is approximately 578 g/mol .

Physicochemical Properties

A summary of the quantitative data for SURFONIC JL-80X is presented in the table below.

These properties are crucial for understanding the surfactant's behavior in various formulations and applications.

Property	Value	Test Method
Physical Characteristics		
Appearance at 25°C	Clear and substantially free of suspended matter	ST-30.1
Pour Point	-5°C (23°F)	ASTM D97
Density at 25°C	1.0037 g/mL	ASTM D4052
Viscosity, Kinematic at 15.6°C (60°F)	80 cSt	ASTM D445
Viscosity, Kinematic at 25°C (77°F)	51 cSt	ASTM D445
Flash Point, Cleveland Open Cup	190°C (375°F)	-
Performance Metrics		
Cloud Point (1% aqueous solution)	57 - 62°C	ST-9.1
Surface Tension (0.1% solution at 25°C)	29.2 dynes/cm	-
Draves Wetting Time (0.1% solution, 3.0g hook)	4.8 seconds	-
Ross-Miles Foam Height (0.1% solution, 120°F)	Initial: 75 mm, After 5 min: 70 mm	-
Chemical Properties		
Hydroxyl Number (theoretical)	97	-
HLB Value	13.1	-
pH (1% solution)	6.5 - 7.5	ST-31.36,C
Water Content	0.5 wt% max.	ST-31.53

Experimental Protocols

The determination of the physicochemical properties of SURFONIC JL-80X relies on standardized test methods. While specific, detailed protocols for Huntsman's internal methods (e.g., ST-9.1) are proprietary, they are based on or equivalent to established industry standards, such as those from ASTM International.

- **ASTM D97 - Pour Point of Petroleum Products:** This method involves cooling a sample at a specified rate and examining it at intervals of 3°C for flow characteristics. The pour point is the lowest temperature at which movement of the specimen is observed.
- **ASTM D445 - Kinematic Viscosity of Transparent and Opaque Liquids:** This test measures the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer. The kinematic viscosity is the product of the measured flow time and the calibration constant of the viscometer.
- **ASTM D4052 - Density, Relative Density, and API Gravity of Liquids by Digital Density Meter:** This method utilizes a digital density meter that measures the change in oscillation frequency of a U-shaped tube when filled with the sample. This frequency change is directly proportional to the density of the liquid.
- **Cloud Point Determination:** For nonionic surfactants like SURFONIC JL-80X, the cloud point is determined by heating a 1% aqueous solution until it becomes turbid. The temperature at which this occurs is the cloud point.
- **Draves Wetting Time:** This test measures the time it takes for a weighted skein of cotton yarn to sink in a solution of the surfactant. It is a measure of the wetting efficiency of the surfactant.
- **Ross-Miles Foam Height:** This method involves pouring a solution of the surfactant from a specified height into a receiving vessel and measuring the initial height of the foam generated and its stability over time.

Molecular Structure and Synthesis Pathway

The general structure of SURFONIC JL-80X can be visualized as a linear alcohol backbone with chains of ethylene oxide and propylene oxide. The synthesis pathway involves the

catalyzed addition of these alkoxides to the alcohol.

Caption: Synthesis pathway and general molecular structure of SURFONIC JL-80X.

Concluding Remarks

SURFONIC JL-80X is a versatile nonionic surfactant with a well-defined profile of physicochemical properties that make it suitable for a variety of industrial and research applications. Its characterization as a polydisperse alkoxyated linear alcohol is key to understanding its performance. The data and methodologies presented in this guide provide a solid foundation for its application in scientific research and formulation development.

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